

Thorium sulfate solubility in water at different temperatures

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Compound of Interest

Compound Name: Thorium sulfate

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Thorium Sulfate Solubility in Water: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **thorium sulfate** in water at various temperatures. The information is intended to support research, development, and other scientific endeavors where precise data on **thorium sulfate**'s aqueous behavior is critical.

Quantitative Solubility Data

The solubility of thorium(IV) sulfate nonahydrate ($\text{Th}(\text{SO}_4)_2 \cdot 9\text{H}_2\text{O}$) in water exhibits a clear dependence on temperature. Below is a summary of the available quantitative data.

Temperature (°C)	Solubility (g/100 g H ₂ O)
0	0.74 ^[1] ^[2]
10	0.99 ^[1] ^[2]
20	1.38 ^[1] ^[2]
30	1.99 ^[1] ^[2]
40	3.0 ^[2]

Note: The primary experimental source for this data was not identified in the available literature. The data is reported in established chemical data compilations.

Experimental Protocol for Solubility Determination

While the specific experimental protocol used to generate the data in the table above is not available, a general and widely accepted methodology for determining the solubility of an inorganic salt such as **thorium sulfate** in water is the isothermal equilibrium method followed by gravimetric analysis.

Principle

A saturated solution of the salt is prepared at a constant, controlled temperature. A known mass or volume of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining salt is determined. From these measurements, the solubility in grams of solute per 100 grams of solvent can be calculated.

Apparatus

- Constant temperature water bath with precise temperature control ($\pm 0.1^{\circ}\text{C}$)
- Borosilicate glass flasks with stoppers
- Magnetic stirrer and stir bars
- Syringes with membrane filters (e.g., $0.45\text{ }\mu\text{m}$ pore size)
- Pre-weighed evaporating dishes
- Analytical balance ($\pm 0.0001\text{ g}$)
- Drying oven

Procedure

- Sample Preparation: An excess amount of **thorium sulfate** is added to a known mass of deionized water in a glass flask. The flask is securely stoppered.

- **Equilibration:** The flask is placed in the constant temperature water bath and stirred vigorously using a magnetic stirrer. The solution is allowed to equilibrate for a sufficient period (typically 24-48 hours) to ensure that saturation is reached. The presence of undissolved solid at the bottom of the flask confirms that the solution is saturated.
- **Sample Withdrawal:** After equilibration, stirring is stopped, and the excess solid is allowed to settle. A sample of the clear supernatant is withdrawn using a syringe fitted with a membrane filter to prevent any undissolved solid from being collected.
- **Gravimetric Analysis:** A pre-weighed evaporating dish is used to collect a known mass of the filtered saturated solution. The dish and its contents are then placed in a drying oven at a suitable temperature (e.g., 110°C) until all the water has evaporated and the **thorium sulfate** is completely dry. The dish is then cooled in a desiccator and weighed. This process of heating, cooling, and weighing is repeated until a constant mass is obtained.
- **Calculation:** The solubility is calculated using the following formula:

$$\text{Solubility (g/100 g H}_2\text{O)} = (\text{Mass of dry thorium sulfate} / \text{Mass of water evaporated}) \times 100$$

Where:

- Mass of dry **thorium sulfate** = (Mass of dish + dry salt) - (Mass of empty dish)
 - Mass of water evaporated = (Mass of dish + saturated solution) - (Mass of dish + dry salt)
- **Temperature Variation:** The entire procedure is repeated at different temperatures to determine the solubility curve.

Visualization of Solubility Data

The following diagram illustrates the relationship between temperature and the solubility of thorium(IV) sulfate nonahydrate in water, based on the data presented in Section 1.



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Caption: Temperature's effect on **thorium sulfate** solubility.

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References

- 1. uomus.edu.iq [uomus.edu.iq]
- 2. pharmacyjournal.info [pharmacyjournal.info]
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